

Synthesis and Characterization of Carboxymethyl Oxyimino Acetophenone: A Technical Guide

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Compound of Interest

Compound Name: *Carboxymethyl oxyimino acetophenone*

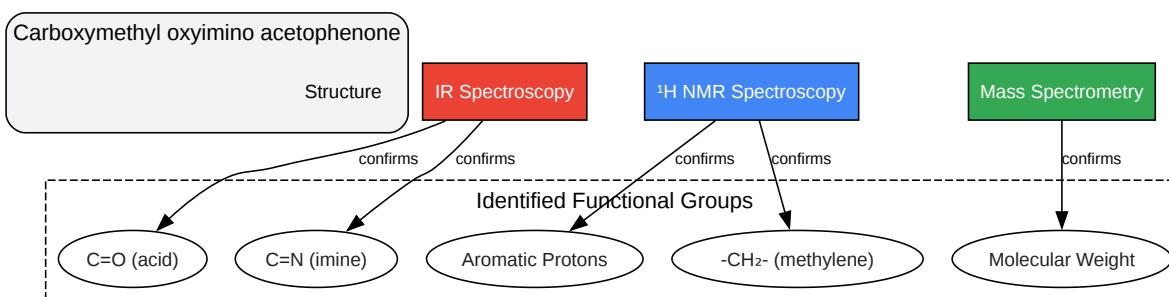
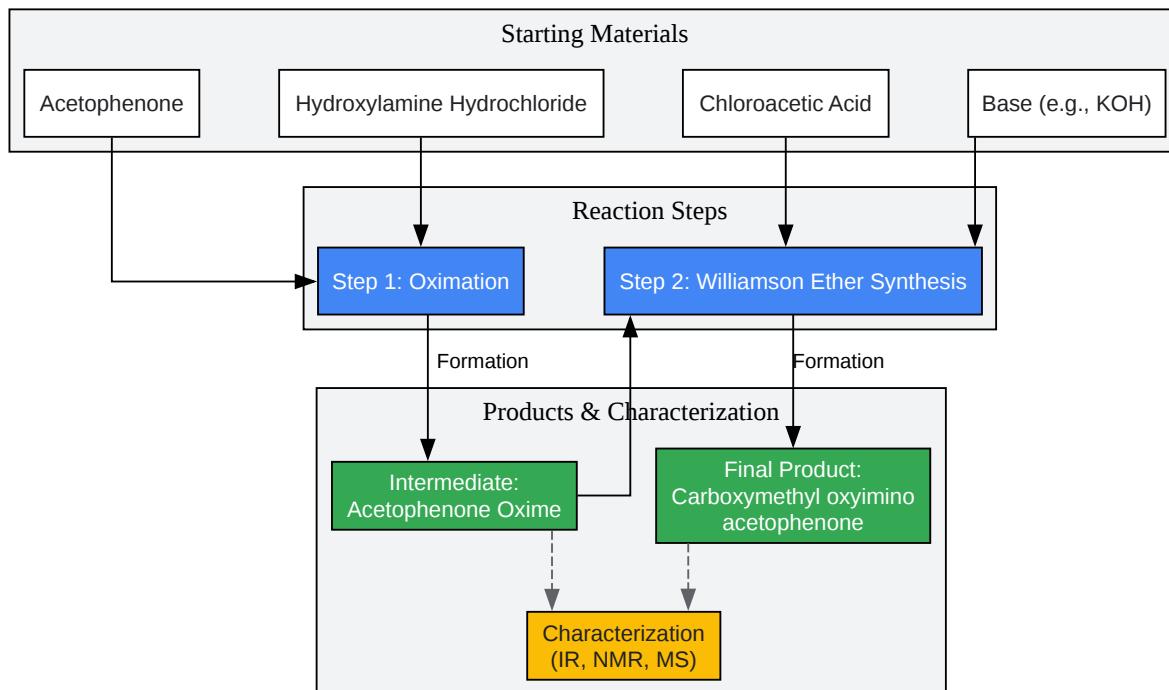
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This document provides a comprehensive technical overview for the synthesis and characterization of **Carboxymethyl oxyimino acetophenone**. It is intended for researchers, chemists, and professionals in the field of drug development and organic synthesis. The guide outlines a reliable two-step synthetic pathway, details the necessary experimental protocols, and presents the analytical data required for structural confirmation of the intermediate and final products.

Overview of Synthesis

The synthesis of **Carboxymethyl oxyimino acetophenone** is achieved through a two-step process. The first step involves the oximation of acetophenone to form an intermediate, acetophenone oxime. The second step is a Williamson ether synthesis, where the acetophenone oxime is O-alkylated using chloroacetic acid to yield the final product.



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